

A Comparative Analysis of Terconazole-d4 Suppliers for Research Applications

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Compound of Interest

Compound Name: Terconazole-d4

Cat. No.: B15142694

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For researchers, scientists, and drug development professionals, the quality and reliability of stable isotope-labeled internal standards are paramount for accurate bioanalytical studies. This guide provides a comparative analysis of prominent suppliers of **Terconazole-d4**, a deuterated analog of the antifungal agent Terconazole. The objective is to equip researchers with the necessary information to make an informed decision when sourcing this critical reagent.

This guide presents a summary of publicly available information from key suppliers, outlines standardized experimental protocols for quality assessment, and provides visual workflows to aid in the selection process. While lot-specific quantitative data is typically proprietary and provided on Certificates of Analysis (CofA) upon purchase, this guide establishes a framework for a rigorous comparative evaluation.

Leading Suppliers of Terconazole-d4

Several chemical suppliers specialize in the synthesis and distribution of high-purity stable isotope-labeled compounds for research purposes. The following companies are recognized suppliers of **Terconazole-d4**:

- **LGC Standards:** A global leader in reference materials and proficiency testing, LGC offers a wide range of pharmaceutical reference standards, including stable isotope-labeled compounds. Their products are often supplied with a comprehensive Certificate of Analysis.
- **Pharmaffiliates:** Specializing in pharmaceutical impurities, metabolites, and stable isotope-labeled compounds, Pharmaffiliates provides reference standards to the pharmaceutical

industry worldwide.

- Santa Cruz Biotechnology: A well-known supplier of biochemicals, antibodies, and labware, Santa Cruz Biotechnology also offers a range of small molecules, including deuterated compounds for research applications.
- Toronto Research Chemicals (TRC): Now part of the LGC group, TRC has a long-standing reputation for synthesizing complex organic molecules for biomedical research, including a vast portfolio of stable isotope-labeled standards.

Comparative Data Summary

The following table summarizes key product specifications for **Terconazole-d4** from the identified suppliers. It is important to note that specific values for chemical purity, isotopic enrichment, and impurity profiles are batch-specific and will be detailed on the Certificate of Analysis provided with the product. Researchers are strongly encouraged to request a current CofA before making a purchase.

Parameter	LGC Standards	Pharmaffiliates	Santa Cruz Biotechnology	Toronto Research Chemicals (TRC)
Product Name	Terconazole-d4	(±)-Terconazole-d4 (piperazine-2,2,6,6-d4) (cis-isomers)[1]	Terconazole-d4	Terconazole-d4
CAS Number	1398065-50-3[2]	1398065-50-3[1]	Not specified on product page	1398065-50-3
Molecular Formula	C ₂₆ H ₂₇ D ₄ Cl ₂ N ₅ O ₃	C ₂₆ H ₂₇ D ₄ Cl ₂ N ₅ O ₃ [1]	C ₂₆ H ₂₇ D ₄ Cl ₂ N ₅ O ₃	C ₂₆ H ₂₇ D ₄ Cl ₂ N ₅ O ₃
Molecular Weight	536.49	536.49[1]	536.49	536.49
Chemical Purity	Typically ≥98% (Data provided on CofA)	Data provided on CofA	Data provided on CofA	Typically ≥98% (Data provided on CofA)
Isotopic Enrichment	Data provided on CofA	Data provided on CofA	Data provided on CofA	Data provided on CofA
Impurity Profile	Detailed on CofA	Detailed on CofA	Detailed on CofA	Detailed on CofA
Format	Neat Solid	Neat Solid	Neat Solid	Neat Solid
Storage	2-8°C	Information available upon request	Information available upon request	2-8°C
Documentation	Certificate of Analysis	Certificate of Analysis	Technical Data Sheet	Certificate of Analysis

Experimental Protocols for Quality Assessment

To ensure the suitability of **Terconazole-d4** as an internal standard, rigorous analytical testing is necessary. The following are detailed, representative protocols for determining chemical

purity by High-Performance Liquid Chromatography (HPLC) and isotopic enrichment by Nuclear Magnetic Resonance (NMR) spectroscopy.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

Objective: To determine the chemical purity of **Terconazole-d4** and identify any potential impurities.

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)

Reagents:

- Acetonitrile (HPLC grade)
- Ammonium acetate (analytical grade)
- Deionized water
- **Terconazole-d4** sample

Procedure:

- **Mobile Phase Preparation:** Prepare a mobile phase consisting of a mixture of acetonitrile and 0.05 M ammonium acetate buffer (pH 6.0) in a 70:30 (v/v) ratio. Filter and degas the mobile phase before use.
- **Standard Solution Preparation:** Accurately weigh and dissolve a known amount of **Terconazole-d4** in the mobile phase to prepare a standard solution of approximately 0.5 mg/mL.
- **Chromatographic Conditions:**
 - Column: C18 reverse-phase (4.6 x 150 mm, 5 μ m)

- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Detector Wavelength: 254 nm
- Column Temperature: 30°C
- Analysis: Inject the standard solution into the HPLC system and record the chromatogram.
- Data Interpretation: Calculate the area percentage of the main peak corresponding to **Terconazole-d4**. Any other peaks represent impurities. The chemical purity is reported as the percentage of the main peak area relative to the total peak area.

Nuclear Magnetic Resonance (NMR) for Isotopic Enrichment

Objective: To confirm the identity and determine the isotopic enrichment of **Terconazole-d4**.

Instrumentation:

- NMR spectrometer (400 MHz or higher)

Reagents:

- Deuterated solvent (e.g., Chloroform-d, Dimethyl sulfoxide-d6)
- **Terconazole-d4** sample

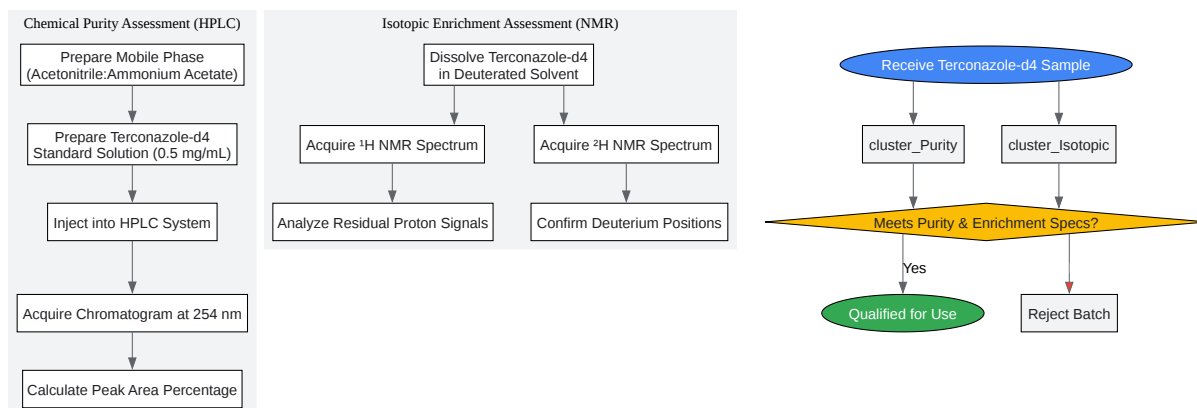
Procedure:

- Sample Preparation: Dissolve approximately 5-10 mg of the **Terconazole-d4** sample in 0.5-0.7 mL of a suitable deuterated solvent in an NMR tube.
- ¹H NMR Acquisition:
 - Acquire a standard proton (¹H) NMR spectrum.

- The absence or significant reduction of signals corresponding to the protons at the 2,2,6,6-positions of the piperazine ring, when compared to the spectrum of unlabeled Terconazole, indicates successful deuteration.
- ^2H NMR Acquisition:
 - Acquire a deuterium (^2H) NMR spectrum.
 - The presence of signals at the chemical shifts corresponding to the deuterated positions confirms the location of the deuterium labels.
- Data Interpretation: The isotopic enrichment can be estimated by comparing the integration of the residual proton signals in the ^1H NMR spectrum at the deuterated positions to the integration of a non-deuterated proton signal in the molecule. For a more accurate determination, quantitative NMR (qNMR) techniques or mass spectrometry are often employed by the supplier and detailed on the Certificate of Analysis.

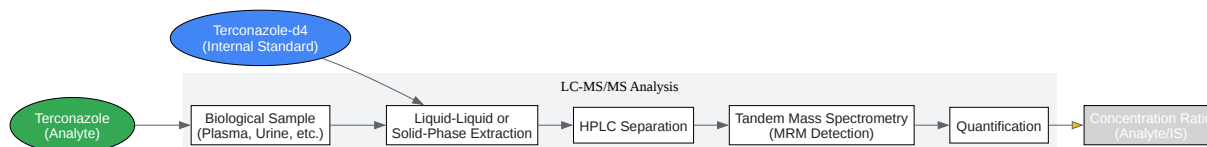
Visualizing Experimental and Decision Workflows

To further clarify the processes involved in evaluating and selecting a **Terconazole-d4** supplier, the following diagrams have been generated.



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Caption: Experimental workflow for the quality assessment of a **Terconazole-d4** sample.



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Caption: Use of **Terconazole-d4** as an internal standard in a bioanalytical workflow.

Caption: Logical workflow for the selection of a **Terconazole-d4** supplier.

Conclusion

The selection of a suitable supplier for **Terconazole-d4** is a critical step in ensuring the accuracy and reliability of research data. While LGC Standards, Pharmaffiliates, Santa Cruz Biotechnology, and Toronto Research Chemicals are all established suppliers, the ultimate decision should be based on a thorough review of the lot-specific Certificate of Analysis. By performing in-house quality control checks using standardized protocols like the ones outlined in this guide, researchers can further validate the suitability of the procured material for their specific applications. This diligent approach to sourcing and qualifying research materials is fundamental to producing high-quality, reproducible scientific outcomes.

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